Application Notes & Protocols: Ethyl (R)-nipecotate L-tartrate as a Key Pharmaceutical Intermediate

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Compound of Interest

Compound Name:	*Ethyl (R)-Nipecotate L-Tartrate*
CAS No.:	*167392-57-6*
Cat. No.:	*B1140225*

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Introduction: The Significance of Chiral Purity in Drug Synthesis

In the landscape of modern pharmaceuticals, the chirality of a molecule is often as critical as its chemical composition. Enantiomers, non-superimposable mirror-image isomers of a drug molecule, can exhibit profoundly different pharmacological and toxicological profiles. Consequently, the synthesis of single-enantiomer drugs is a cornerstone of drug development. Ethyl (R)-nipecotate, the (R)-enantiomer of the ethyl ester of piperidine-3-carboxylic acid, is a pivotal chiral building block for a range of active pharmaceutical ingredients (APIs).[1][2][3][4] Its tartrate salt, specifically **Ethyl (R)-nipecotate L-tartrate**, is a highly stable, crystalline solid, making it an ideal intermediate for purification and handling in a manufacturing environment.

This guide provides an in-depth exploration of **Ethyl (R)-nipecotate L-tartrate**, detailing its synthesis via diastereomeric resolution, comprehensive analytical characterization, and its

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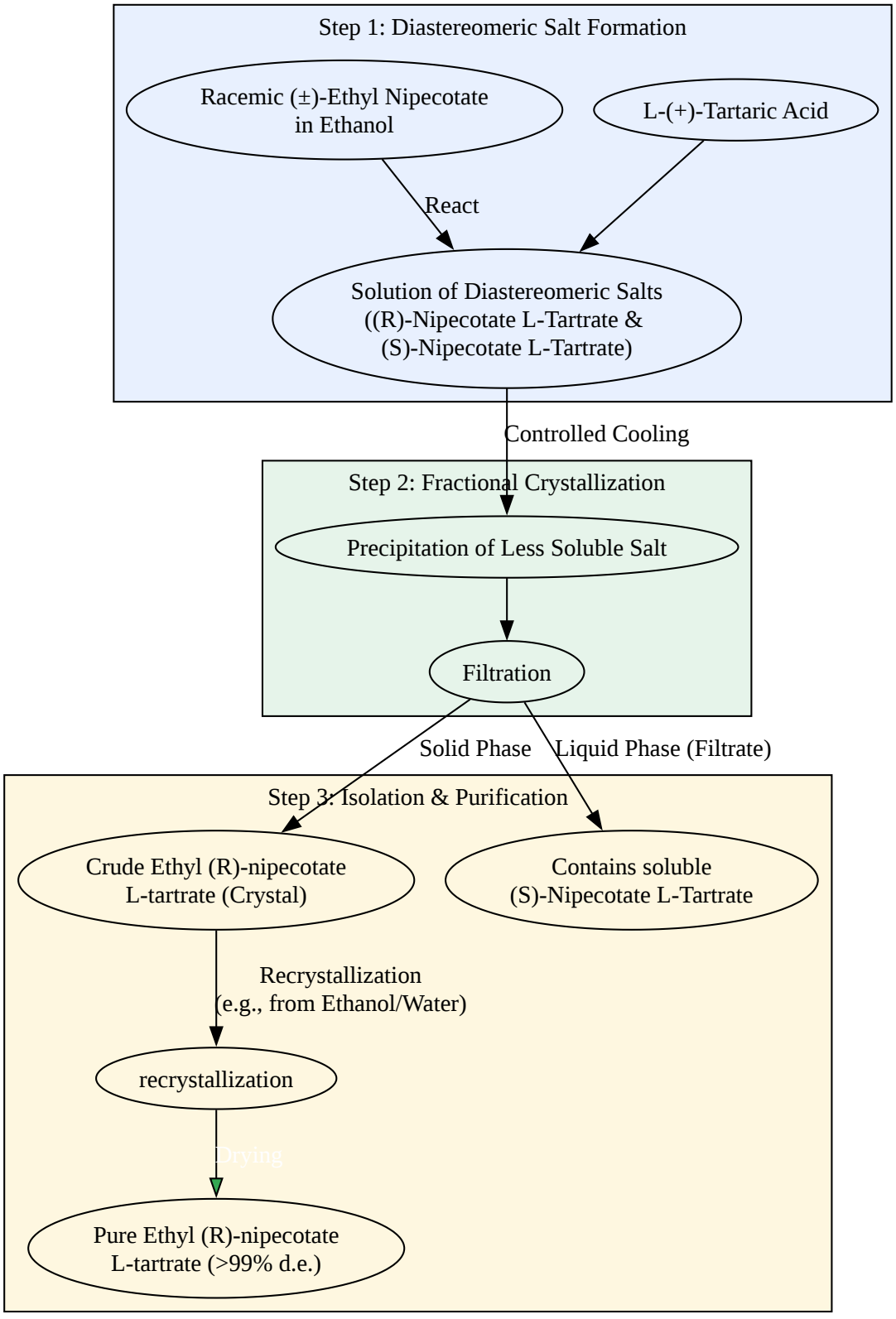
application in the synthesis of advanced pharmaceutical intermediates. The protocols herein are designed for researchers, scientists, and drug development professionals, emphasizing the scientific rationale behind each step to ensure robust and reproducible outcomes.

Section 1: Synthesis via Diastereomeric Resolution and Purification

The most common and industrially scalable method for producing enantiomerically pure Ethyl (R)-nipecotate is through the classical resolution of a racemic mixture of ethyl nipecotate.[5] This process leverages a chiral resolving agent—in this case, L-(+)-tartaric acid—to form a pair of diastereomeric salts. These diastereomers possess different physical properties, most notably solubility, which allows for their separation by fractional crystallization.[6]

Principle of Resolution: Racemic ethyl nipecotate, a mixture of (R)- and (S)-enantiomers, is reacted with L-(+)-tartaric acid. This reaction forms two diastereomeric salts: **Ethyl (R)-nipecotate L-tartrate** and Ethyl (S)-nipecotate L-tartrate. Due to the different spatial arrangements of these diastereomers, one salt is significantly less soluble in a chosen solvent system and preferentially crystallizes out of the solution.

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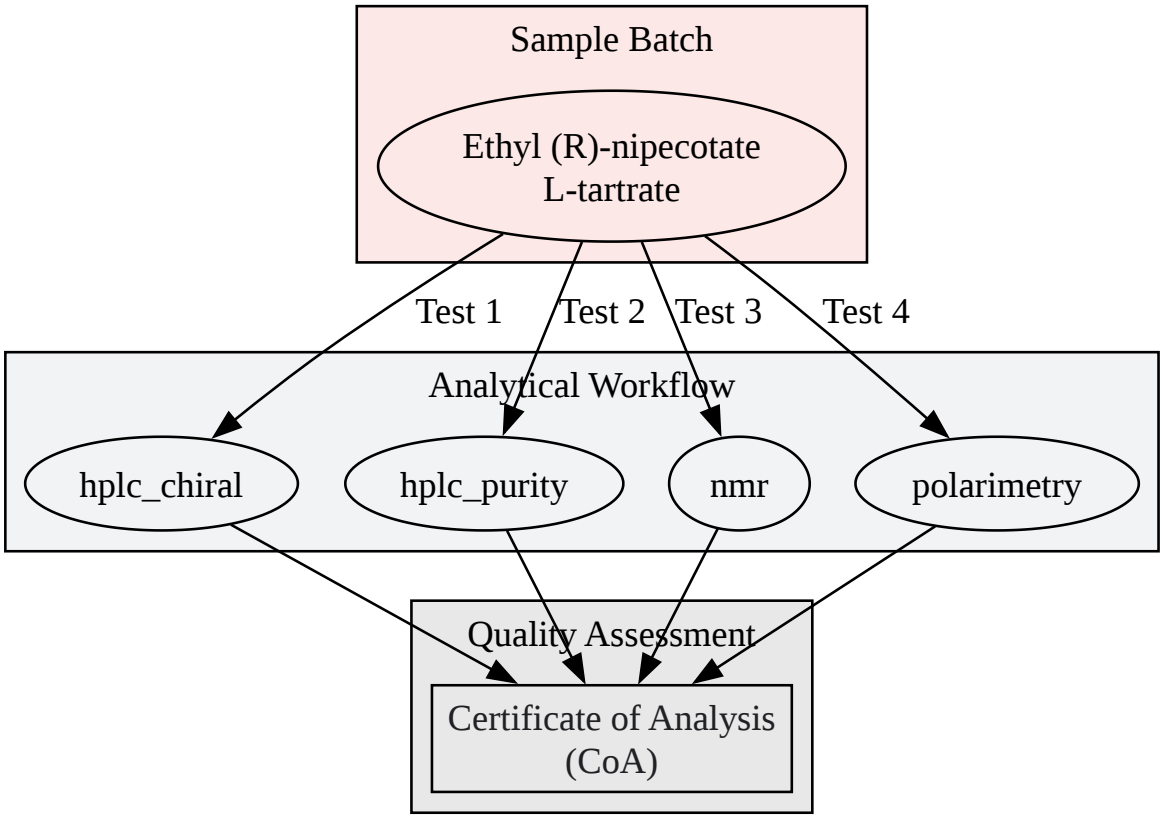
Protocol 1: Synthesis of **Ethyl (R)-nipecotate L-tartrate**

- Rationale: This protocol is optimized for selective crystallization. Ethanol is chosen as the solvent because it provides a good solubility differential between the two diastereomeric salts. The controlled cooling rate is critical to ensure high diastereomeric purity by preventing the co-precipitation of the more soluble (S)-enantiomer salt.
- Reaction Setup: In a jacketed glass reactor equipped with a mechanical stirrer, temperature probe, and reflux condenser, charge racemic (±)-ethyl nipecotate (1.0 eq).
- Dissolution: Add 95% ethanol (approx. 4 volumes relative to the ethyl nipecotate). Stir the mixture at ambient temperature until all the ethyl nipecotate is fully dissolved.
- Addition of Resolving Agent: Prepare a solution of L-(+)-tartaric acid (0.5 eq) in 95% ethanol (approx. 2 volumes). Add this solution slowly to the ethyl nipecotate solution over 30-60 minutes.
    - Causality Insight: Using a substoichiometric amount of the resolving agent (0.5 eq) is a common strategy. It ensures that only one enantiomer is selectively precipitated, leaving the other in the solution, which enhances the purity of the crystallized product.
- Crystallization: Heat the reaction mixture to 60-65 °C to ensure complete dissolution. Then, cool the mixture slowly and controllably to 20-25 °C over 4-6 hours. A white precipitate of **Ethyl (R)-nipecotate L-tartrate** will form.
- Aging: Stir the resulting slurry at 20-25 °C for an additional 2-3 hours to allow for complete crystallization.
- Isolation: Filter the solid product using a Büchner funnel. Wash the filter cake with cold 95% ethanol (2 x 1 volume) to remove residual mother liquor containing the soluble (S)-enantiomer salt.
- Drying: Dry the product under vacuum at 45-50 °C until a constant weight is achieved. The expected yield is typically 35-45% based on the initial racemic mixture.

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Section 2: Analytical Characterization and Quality Control

Ensuring the identity, purity, and chiral integrity of **Ethyl (R)-nipecotate L-tartrate** is paramount for its use in cGMP (current Good Manufacturing Practices) environments. A suite of analytical techniques is employed for comprehensive quality control.



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Table 1: Typical Quality Control Specifications

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Parameter	Method	Specification
Appearance	Visual	White to off-white crystalline powder[7]
Identification	^{1}H NMR	Conforms to the structure[8][9]
Assay (Chemical Purity)	RP-HPLC	≥ 99.0%
Enantiomeric Purity	Chiral HPLC	≥ 99.5% (R)-enantiomer
Specific Optical Rotation	Polarimetry	-14° to -17° (c=1, H_2O)
Melting Point	Capillary Method	157-161 °C[7]
Water Content	Karl Fischer	≤ 0.5%

Protocol 2: Chiral HPLC for Enantiomeric Purity

- Rationale: This method is crucial for confirming the success of the chiral resolution. An immobilized amylose-based chiral stationary phase is used, which interacts differently with the (R) and (S) enantiomers, leading to their separation.[1][10] The mobile phase composition is optimized to achieve a good resolution between the enantiomeric peaks.[1][10]
- Chromatographic System: HPLC with UV detector.
- Column: Chiralpak IC or equivalent immobilized amylose-based column (e.g., 4.6 x 250 mm, 5 µm).
- Mobile Phase: n-Hexane : Ethanol : Diethylamine (80:20:0.1, v/v/v).[1][10]
- Flow Rate: 1.0 mL/min.
- Column Temperature: 25 °C.
- Detection Wavelength: 210 nm.
- Sample Preparation: Accurately weigh and dissolve the sample in the mobile phase to a concentration of approximately 1 mg/mL.

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- Injection Volume: 10 µL.
- Analysis: The (S)-enantiomer will typically elute before the (R)-enantiomer. Calculate the enantiomeric excess (% ee) using the peak areas.

Protocol 3: ^{1}H NMR for Structural Confirmation

- Rationale: Nuclear Magnetic Resonance (NMR) spectroscopy provides definitive structural confirmation by probing the chemical environment of each proton in the molecule. The resulting spectrum is a unique fingerprint that verifies the identity of the compound.[9]
- Instrument: 400 MHz (or higher) NMR Spectrometer.
- Sample Preparation: Dissolve approximately 10 mg of the sample in 0.7 mL of Deuterium Oxide (D_2O).
- Acquisition: Acquire a standard ^{1}H NMR spectrum.
- Expected Chemical Shifts (δ, ppm):
  - ~4.40 (s, 2H, tartrate CH)
  - ~4.20 (q, 2H, O-CH_2-CH_3)
  - ~3.50 - 3.00 (m, 5H, piperidine ring protons)
  - ~2.20 - 1.80 (m, 4H, piperidine ring protons)
  - ~1.25 (t, 3H, O-CH_2-CH_3)

Section 3: Application in Pharmaceutical Synthesis

Ethyl (R)-nipecotate is a key starting material for several APIs. One notable example is its use in the synthesis of Clevidipine, a dihydropyridine calcium channel blocker used for the intravenous treatment of acute hypertension.[11]

The synthesis involves the acylation of the secondary amine of the piperidine ring, followed by incorporation into the dihydropyridine core. The chirality of the (R)-nipecotate moiety is

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essential for the drug's specific interaction with L-type calcium channels.[11]

Section 4: Safety, Handling, and Storage

Safety Precautions:

- Causes serious eye irritation and skin irritation. May cause respiratory irritation.[12][13]
- Always handle in a well-ventilated area or a fume hood.[14][15]
- Wear appropriate Personal Protective Equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat.[7][14]
- In case of contact with eyes, rinse cautiously with water for several minutes.[14][15]

Handling and Storage:

- Store in a tightly sealed container in a cool, dry place away from incompatible materials.[14][15]
- Keep away from heat and sources of ignition.[14]

References

- Rane, V. P., Ahirrao, V. K., Patil, K. R., Jadhav, A. B., More, K. B., & Yeole, R. D. (2019). Liquid Chromatographic Separation and Thermodynamic Investigation of Ethyl Nipecotate Enantiomers on Immobilized Amylose-Based Chiral Stationary Phase. Journal of Chromatographic Science, 57(9), 815–820. [Link]
- Sun, X., Li, Y., Zhuang, X., & Hu, Y. (2013). Chiral Discrimination of the Diastereomeric Salts with (R)-Nipecotic acid and Tartaric acid Derivative. Advanced Materials Research, 781-784, 303-306. [Link]
- Oxford Academic. (2019). Liquid Chromatographic Separation and Thermodynamic Investigation of Ethyl Nipecotate Enantiomers on Immobilized Amylose-Based Chiral Stationary Phase. Journal of Chromatographic Science. [Link]
- ChemBK. (2024). ethyl-(R)-nipecotate,L-tartrate. [Link]

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- Moher, E. D., et al. (2002). Process for resolving racemic mixtures of piperidine derivatives.
- Scientific.Net. (n.d.). Chiral Discrimination of the Diastereomeric Salts with (R)-Nipecotic Acid and Tartaric Acid Derivative. [Link]
- National Center for Biotechnology Information. (n.d.). **Ethyl (R)-Nipecotate L-Tartrate**. PubChem Compound Database. [Link]
- Moher, E. D., et al. (2004). Process for resolving racemic mixtures of piperidine derivatives.
- Sun, X., et al. (2013). The Resolusion of Ethyl (S)-Nipecotate and the New Synthesis of Ethyl-1- (2-Thiopheneacetyl)-3-Piperidine Carboxylate. ResearchGate. [Link]
- Sun, X., et al. (2013). Nipecotate and the New Synthesis of Ethyl-1- (2-Thiopheneacetyl)-3-Piperidine Carboxylate. Scientific.net. [Link]
- Zheng, X., et al. (1995). Synthesis and resolution of ethyl nipecotate, a key intermediate for GABA uptake inhibitors. Chirality, 7(2), 90-93.
- Kwan, E. E. (n.d.). NMR Problems. Harvard University. [Link]
- SpectraBase. (n.d.). Isonipecotic acid, ethyl ester - Optional[1H NMR] - Spectrum. [Link]

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Sources

- 1. Liquid Chromatographic Separation and Thermodynamic Investigation of Ethyl Nipecotate Enantiomers on Immobilized Amylos… [ouci.dntb.gov.ua]
- 2. researchgate.net [researchgate.net]
- 3. The Resolusion of Ethyl (S)-Nipecotate and the New Synthesis of Ethyl-1- (2-Thiopheneacetyl)-3-Piperidine Carboxylate | Scientific.Net [scientific.net]
- 4. Ethyl Nipecotate - SRIRAMCHEM [sriramchem.com]

- 5. researchgate.net [researchgate.net]
- 6. WO2002068391A1 - Process for resolving racemic mixtures of piperidine derivatives - Google Patents [patents.google.com]
- 7. chembk.com [chembk.com]
- 8. Ethyl nipecotate(5006-62-2) 1H NMR spectrum [chemicalbook.com]
- 9. ekwan.github.io [ekwan.github.io]
- 10. academic.oup.com [academic.oup.com]
- 11. medkoo.com [medkoo.com]
- 12. Ethyl (R)-Nipecotate L-Tartrate | C12H21NO8 | CID 14183616 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 13. ニペコチン酸エチル 96% | Sigma-Aldrich [sigmaaldrich.com]
- 14. fishersci.es [fishersci.es]
- 15. echemi.com [echemi.com]

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